

Ampicillin-d5: A Comprehensive Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical and chemical properties of **Ampicillin-d5**, a deuterated analog of the widely used broad-spectrum antibiotic, ampicillin. This document is intended to be a core resource for researchers, scientists, and drug development professionals, offering structured data, detailed experimental protocols, and key visualizations to support laboratory and research applications. **Ampicillin-d5** is primarily utilized as an internal standard in analytical and pharmacokinetic research, where its stable isotope-labeled nature allows for precise quantification of ampicillin in biological matrices.[1][2]

Core Physical and Chemical Properties

The physical and chemical characteristics of **Ampicillin-d5** are crucial for its application in analytical methodologies. The introduction of five deuterium atoms on the phenyl group results in a higher molecular weight compared to its non-deuterated counterpart, ampicillin, which is essential for its use in mass spectrometry-based assays.

Quantitative Data Summary

The following tables summarize the key quantitative properties of **Ampicillin-d5** and, for comparison, its parent compound, ampicillin.

Table 1: Physical and Chemical Properties of Ampicillin-d5



Property	Value	Reference(s)
Molecular Formula	C16H14D5N3O4S	[1][3]
Formula Weight	354.4 g/mol	[3][4]
CAS Number	1426173-65-0	[3][4]
Exact Mass	354.14101100 Da	[4]
Monoisotopic Mass	354.14101100 Da	[4]
Solubility	Slightly soluble in water	[3]
Purity (Isotopic)	≥99% deuterated forms (d1-d5)	[3]
Appearance	Solid/White Powder	[3][5]
Melting Point	Min. 180 °C (decomposition)	[5]

Table 2: Physical and Chemical Properties of Ampicillin (Non-deuterated)

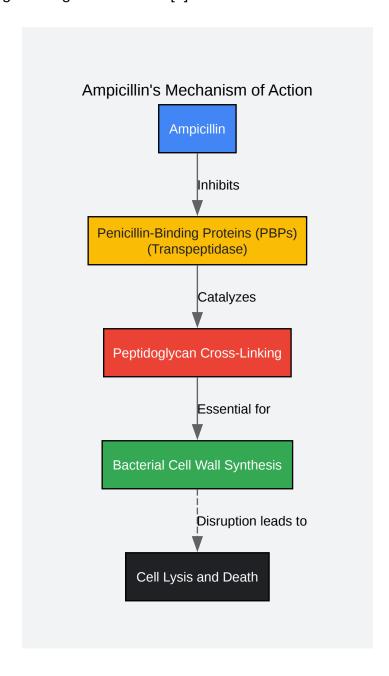
Property	Value	Reference(s)
Molecular Formula	C16H19N3O4S	[6]
Molecular Weight	349.4 g/mol	[6]
CAS Number	69-53-4	[6]
Melting Point	208 °C (decomposition)	[6][7]
Solubility in Water	10100 mg/L (at 21 °C)	[6]
Appearance	White, crystalline powder	[6]

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Ampicillin, and by extension its deuterated isotopologue, is a beta-lactam antibiotic that exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[8] The primary target of ampicillin is the transpeptidase enzyme, also known as penicillin-binding proteins (PBPs),



which is crucial for the cross-linking of peptidoglycan chains.[9][10] By irreversibly inhibiting this enzyme, ampicillin disrupts the integrity of the bacterial cell wall, leading to cell lysis and death. [9] The presence of an amino group in ampicillin enhances its ability to penetrate the outer membrane of some gram-negative bacteria.[9]



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Ampicillin's inhibitory action on bacterial cell wall synthesis.

Experimental Protocols



Ampicillin-d5 is instrumental as an internal standard for the accurate quantification of ampicillin in various biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below are detailed methodologies for sample preparation and analysis.

Sample Preparation for Ampicillin Quantification in Plasma

A common method for preparing plasma samples for LC-MS/MS analysis is protein precipitation, which is simple and effective.[11]

- Sample Collection: Collect blood samples in appropriate anticoagulant tubes and centrifuge to separate plasma.
- Internal Standard Spiking: To 100 μL of plasma sample, add a known amount (e.g., 10 μL of a standard solution) of Ampicillin-d5 internal standard solution.[12]
- Protein Precipitation: Add 200 μL of a precipitating agent, such as acetonitrile or methanol containing 0.1% formic acid, to the plasma sample.[11][12]
- Vortexing and Centrifugation: Vortex the mixture for approximately 15-30 seconds to ensure thorough mixing and complete protein precipitation.[12] Centrifuge the samples at high speed (e.g., 10,000 x g) for 10 minutes at 4 °C to pellet the precipitated proteins.[12]
- Supernatant Collection and Dilution: Carefully collect the supernatant. For some
 applications, the supernatant may be directly injected into the LC-MS/MS system, or it may
 be diluted (e.g., 1:4 with a water/formic acid mixture) before injection to minimize matrix
 effects.[12]

LC-MS/MS Method for Ampicillin Quantification

This section outlines a typical LC-MS/MS method for the analysis of ampicillin using **Ampicillin-d5** as an internal standard.

• Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.[11][13]

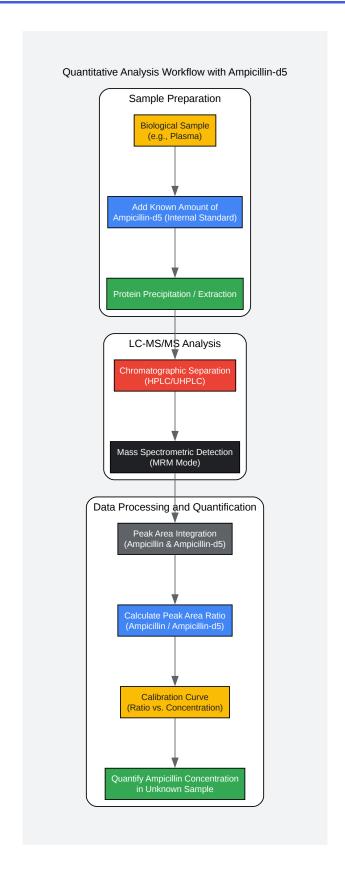


- Mass Spectrometer: A tandem mass spectrometer (MS/MS) capable of multiple reaction monitoring (MRM).[11][14]
- Chromatographic Column: A reverse-phase C18 column is commonly used.[12][15]
- Mobile Phase: A gradient elution is typically employed using a combination of an aqueous phase (e.g., water with 0.1% formic acid or an ammonium formate buffer) and an organic phase (e.g., acetonitrile or methanol).[12][13]
- Flow Rate: A typical flow rate is in the range of 0.2-0.5 mL/min.[14]
- Injection Volume: 5-20 μL.[12]
- Ionization: Electrospray ionization (ESI) in positive or negative mode.[11][16]
- MRM Transitions: Specific precursor-to-product ion transitions are monitored for both ampicillin and Ampicillin-d5. For ampicillin (non-deuterated), a common transition is m/z 350 -> 160.[16] The corresponding transition for Ampicillin-d5 would be m/z 355 -> 160 (or other appropriate product ion).

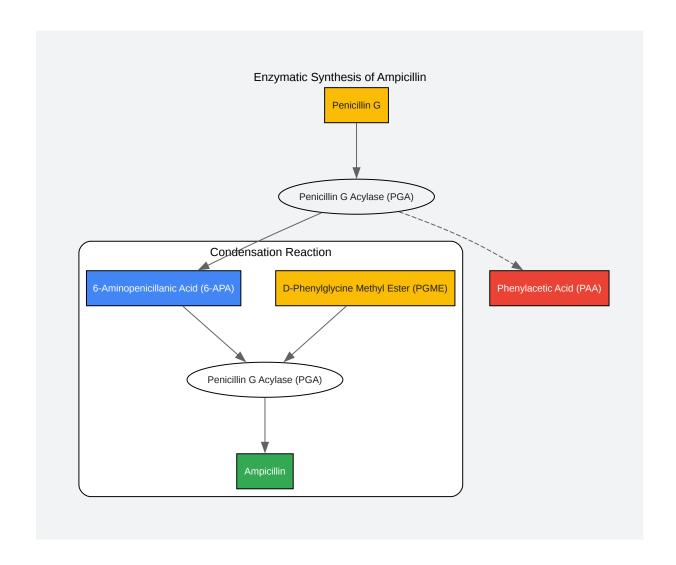
Workflow for Quantification Using Ampicillin-d5 as an Internal Standard

The use of a stable isotope-labeled internal standard like **Ampicillin-d5** is the gold standard for quantitative bioanalysis using LC-MS/MS. It effectively corrects for variations in sample preparation, injection volume, and matrix effects, leading to high accuracy and precision.[17] [18]









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